

4-Allylbenzaldehyde safety data sheet SDS

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Compound of Interest

Compound Name: 4-Allylbenzaldehyde

CAS No.: 77785-94-5

Cat. No.: B1660513

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Technical Monograph: 4-Allylbenzaldehyde

CAS Registry Number: 25444-66-2 (primary), 77785-94-5 (related citations) Synonyms: p-Allylbenzaldehyde; 4-(2-Propenyl)benzaldehyde; 4-(Prop-2-en-1-yl)benzaldehyde Molecular Formula: C₁₀H₁₀O Molecular Weight: 146.19 g/mol

Part 1: Executive Summary & Physicochemical Profile

4-Allylbenzaldehyde is a bifunctional aromatic building block characterized by two distinct reactive centers: an electrophilic formyl group (aldehyde) and a nucleophilic allylic alkene. Its utility in drug discovery stems from its ability to serve as a "lynchpin" scaffold—allowing divergent synthesis at either the carbonyl (e.g., reductive amination, Wittig olefination) or the alkene (e.g., olefin metathesis, hydroboration).

Due to the presence of the aldehyde moiety, this compound is air-sensitive (susceptible to autoxidation to 4-allylbenzoic acid) and requires rigorous exclusion of oxygen during storage and handling.

Physicochemical Data Table

Property	Value / Description	Source/Note
Physical State	Liquid	@25°C
Color	Colorless to pale yellow	Darkens upon oxidation
Boiling Point	220–225 °C (Predicted)	Est.[1][2] based on p-Allylanisole (216°C)
Density	1.058 g/mL	Predicted
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in Water	Lipophilic profile
Flash Point	> 95 °C (Closed Cup)	Class IIIB Combustible Liquid
Refractive Index	~1.54–1.56	Aromatic conjugation

Part 2: Hazard Identification & Toxicology (GHS)[3]

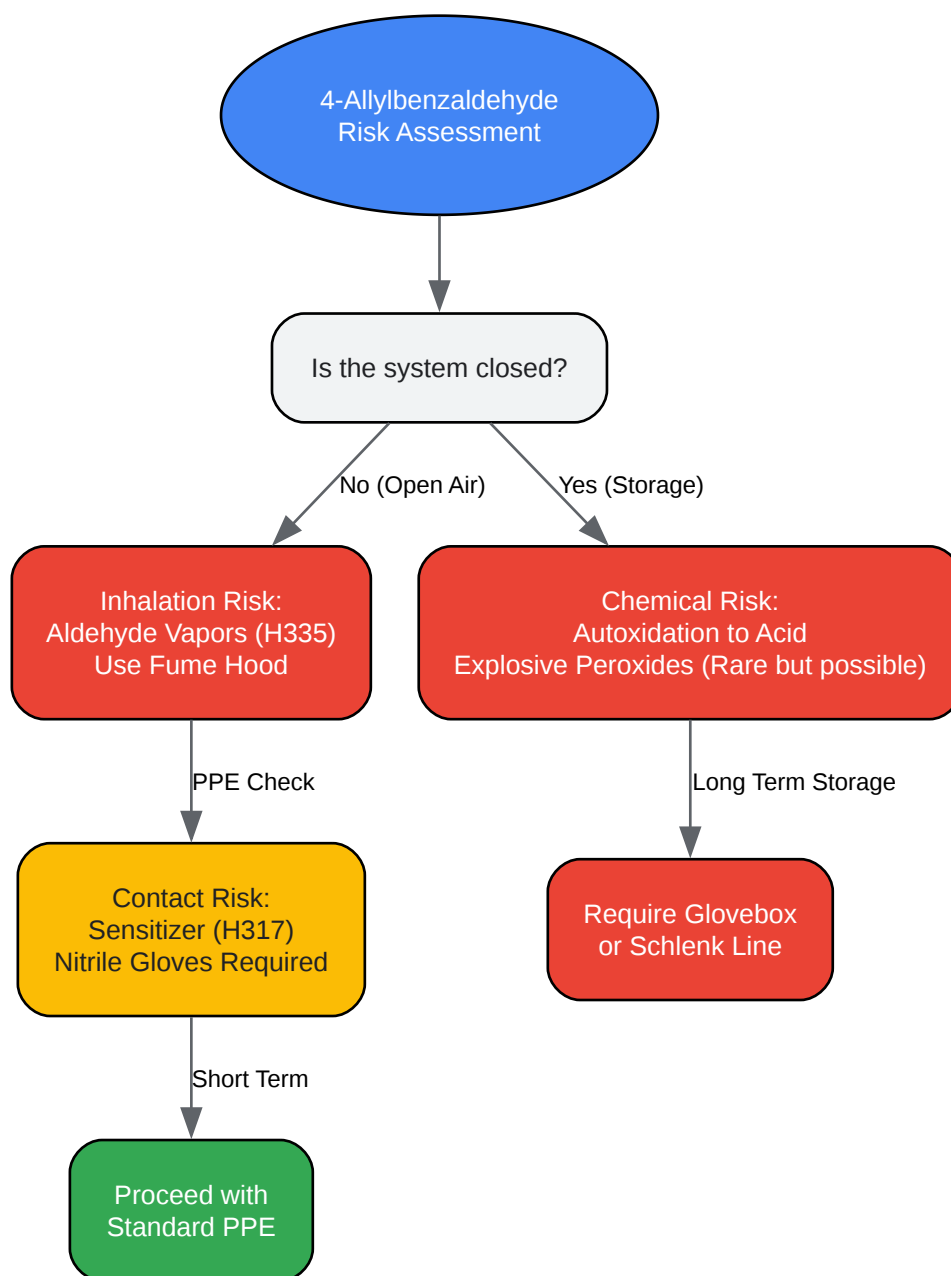
As a fine chemical intermediate, specific toxicological endpoints (LD50) may not be established in public databases. The following classification is derived from Structure-Activity Relationship (SAR) analysis of structural analogs (Benzaldehyde, 4-Allylanisole).

GHS Classification (Predicted)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)
- Skin Sensitization: Category 1 (H317) – High Probability due to aldehyde moiety.

Risk Assessment Logic

The following decision tree illustrates the safety logic for handling **4-Allylbenzaldehyde**, prioritizing the "Sensitizer" and "Oxidation" risks.



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Figure 1: Risk assessment workflow emphasizing respiratory protection and oxidation prevention.

Part 3: Handling, Storage, & Stability Protocols

The Core Challenge: Autoxidation

Like most aromatic aldehydes, **4-Allylbenzaldehyde** oxidizes rapidly in air. The allyl group adds a secondary risk of radical polymerization or isomerization if exposed to light or radical initiators.

Stability Rule:

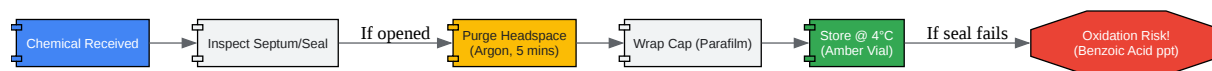
Protocol 1: Inert Atmosphere Handling (Schlenk Technique)

Objective: Transfer liquid **4-Allylbenzaldehyde** without introducing atmospheric oxygen.

- Preparation: Flame-dry all glassware (flasks, syringes) under vacuum and backfill with dry Nitrogen or Argon () three times.
- Septum Integrity: Ensure the source bottle is sealed with a fresh PTFE-faced silicone septum.
- Pressure Equalization: Insert a nitrogen bleed needle into the source bottle before withdrawing liquid to prevent vacuum formation.
- Transfer: Use a gas-tight syringe (Hamilton type) or a cannula for larger volumes.
- Quenching: Any residue on needle tips should be quenched in a beaker of dilute NaOH (neutralizes potential acid formation) before disposal.

Protocol 2: Storage

- Temperature: 2–8 °C (Refrigerated).
- Atmosphere: Store under Argon. Argon is heavier than air and provides a better "blanket" for the liquid surface than Nitrogen.
- Container: Amber glass vials (UV protection) with Teflon-lined caps.



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Figure 2: Critical storage workflow to prevent autoxidation and degradation.

Part 4: Synthetic Utility in Drug Development

4-Allylbenzaldehyde is a versatile "lynchpin" in medicinal chemistry. The following protocol demonstrates a standard application: Suzuki-Miyaura Coupling to generate the scaffold, followed by reductive amination.

Synthetic Route: Generation of 4-Allylbenzaldehyde

If the compound is not commercially available, it is best synthesized via Stille Coupling or Suzuki Coupling to preserve the aldehyde functionality.

Reaction: 4-Bromobenzaldehyde + Allyltributylstannane

4-Allylbenzaldehyde

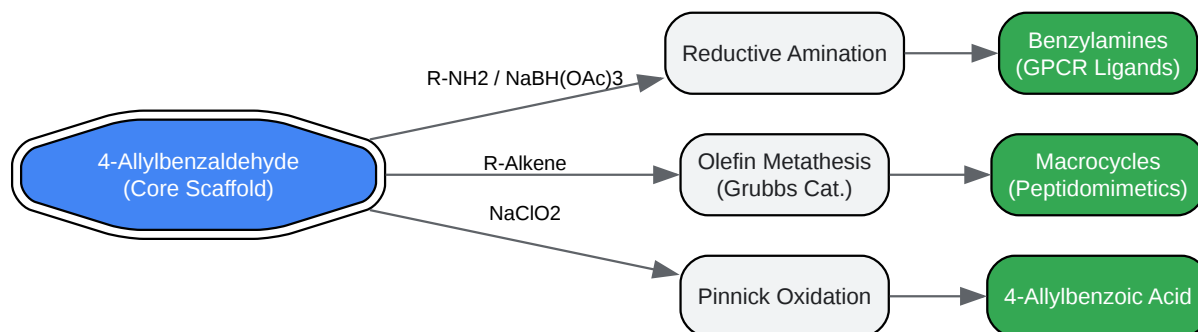
Step-by-Step Synthesis Protocol

- Setup: Charge a flame-dried Schlenk flask with 4-bromobenzaldehyde (1.0 eq) and (0.05 eq) under Argon.
- Solvent: Add anhydrous Toluene (degassed).
- Reagent: Add Allyltributylstannane (1.1 eq) via syringe.
- Reflux: Heat to 100°C for 12–16 hours. Monitor by TLC (System: Hexane/EtOAc 9:1).
- Workup: Cool to RT. Quench with aqueous KF (Potassium Fluoride) to precipitate tin residues. Filter through Celite.

- Purification: Flash column chromatography (Silica gel). Note: Aldehydes can streak on silica; use 1% Et₃N if necessary to buffer.

Data Visualization: Reaction Scope

The diagram below illustrates the divergent synthesis potential of **4-Allylbenzaldehyde**.



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Figure 3: Divergent synthetic pathways utilizing the bifunctional nature of the scaffold.

Part 5: Emergency Response & Waste Management

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[3][4] Remove contact lenses.[3][4][5] Seek medical attention (Aldehydes can cause corneal damage).
- Skin Contact: Wash with soap and water.[3][4][5] If sensitization (redness/itching) occurs, discontinue work with the compound permanently.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Spill Control

- Evacuate: Remove ignition sources.
- Absorb: Use vermiculite or sand. Do not use combustible materials (sawdust) as aldehydes have a flash point.

- Neutralize: Wash the spill area with a dilute bisulfite solution (forms a water-soluble adduct with the aldehyde).

Waste Disposal[5]

- Category: Organic Solvents (Non-Halogenated).
- Note: Do not mix with strong oxidizers (Nitric acid, Peroxides) in the waste stream to avoid exothermic reactions.

References

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